

Technical Support Center: *tert*-Butyl Chloroacetate

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Compound of Interest

Compound Name: *tert*-Butyl chloroacetate

Cat. No.: B093202

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the thermal decomposition of ***tert*-butyl chloroacetate**, along with troubleshooting guidance and answers to frequently asked questions encountered during its experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the decomposition temperature of ***tert*-butyl chloroacetate**?

A1: The decomposition temperature for ***tert*-butyl chloroacetate** is reported to be 223°C^[1]. At this temperature, the compound will begin to break down chemically.

Q2: What are the potential hazardous decomposition products of ***tert*-butyl chloroacetate**?

A2: When heated to decomposition, ***tert*-butyl chloroacetate** can emit toxic and irritating vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas^[2]^[3]^[4].

Q3: What are the signs of decomposition to watch for during my experiment?

A3: Visual indicators of decomposition can include a color change (yellowing or browning), gas evolution, or a noticeable change in pressure if the reaction is conducted in a closed system. Instrumental analysis, such as Thermogravimetric Analysis (TGA), will show a mass loss corresponding to the decomposition temperature^[5].

Q4: How should I properly store **tert-butyl chloroacetate** to prevent premature decomposition?

A4: To ensure its stability, store **tert-butyl chloroacetate** in a tightly closed container in a cool, dry, and well-ventilated place[3][6]. It should be kept away from sources of ignition, heat, sparks, and open flames[2][6][7]. It is also sensitive to moisture[3].

Q5: What materials are incompatible with **tert-butyl chloroacetate** and could potentially lower its decomposition temperature?

A5: **Tert-butyl chloroacetate** is incompatible with strong oxidizing agents, strong bases, strong reducing agents, and some metals[2]. Contact with these substances could catalyze decomposition at temperatures lower than 223°C.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected pressure increase in the reaction vessel at temperatures below 223°C.	Contamination with an incompatible substance (e.g., strong base, oxidizing agent) may be catalyzing decomposition. The compound may have degraded due to improper storage.	Immediately and safely cool the reaction. Vent the vessel in a fume hood. Review all reagents and the reaction setup for potential contaminants. Use a fresh, properly stored bottle of tert-butyl chloroacetate for subsequent experiments.
The compound appears discolored (yellow) before use.	The compound may have partially decomposed due to prolonged storage, exposure to light, or moisture.	While it might still be usable for some applications, for sensitive experiments requiring high purity, it is recommended to purify the liquid, for example by distillation, or use a new, unopened container.
Inconsistent results in reactions involving heating of tert-butyl chloroacetate.	Localized overheating or "hot spots" in the reaction vessel can lead to premature decomposition. The actual temperature of the reaction mixture may be higher than the external reading.	Ensure uniform heating by using a well-stirred oil bath or a heating mantle with a magnetic stirrer. Use a calibrated internal thermometer to monitor the reaction temperature accurately.

Quantitative Data Summary

Parameter	Value	Source
Decomposition Temperature	223 °C	[1]
Boiling Point	48-49 °C @ 11 mmHg	[1][8]
Flash Point	46 °C (114.8 °F)	[1]
Molecular Formula	C6H11ClO2	[1]
Molecular Weight	150.60 g/mol	[4]

Experimental Protocol: Determination of Decomposition Temperature using Thermogravimetric Analysis (TGA)

This protocol outlines a general procedure for determining the decomposition temperature of **tert-butyl chloroacetate**.

Objective: To determine the onset temperature of thermal decomposition for **tert-butyl chloroacetate** using TGA.

Materials:

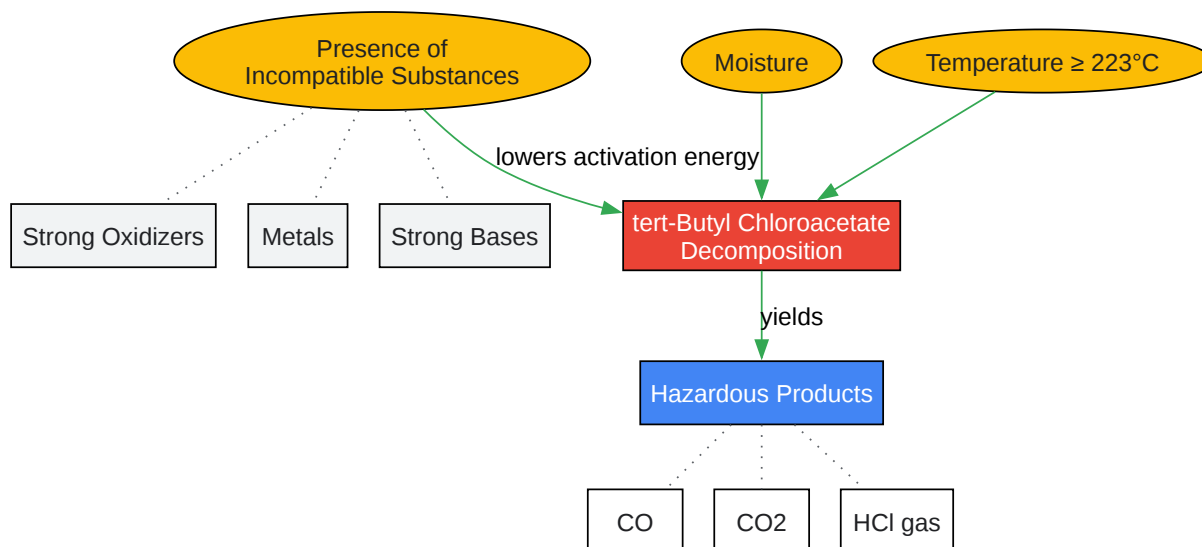
- Thermogravimetric Analyzer (TGA)
- Small TGA sample pans (e.g., platinum, alumina)
- **tert-Butyl chloroacetate**
- Inert gas (e.g., nitrogen or argon) of high purity

Procedure:

- Instrument Preparation:
 - Turn on the TGA instrument and the gas supply.
 - Perform any necessary calibrations as per the manufacturer's instructions.
 - Set the initial temperature to ambient (e.g., 25°C).
- Sample Preparation:
 - In a well-ventilated fume hood, carefully place a small, accurately weighed sample of **tert-butyl chloroacetate** (typically 5-10 mg) into a tared TGA sample pan.
- TGA Measurement:

- Place the sample pan into the TGA furnace.
- Purge the furnace with the inert gas at a constant flow rate (e.g., 20-50 mL/min) to ensure an inert atmosphere[9].
- Heat the sample from ambient temperature to a temperature above the expected decomposition temperature (e.g., 300°C) at a constant heating rate (e.g., 10°C/min)[9][10].
- Continuously record the sample weight as a function of temperature.
- Data Analysis:
 - Plot the sample weight (as a percentage of the initial weight) versus temperature.
 - The decomposition temperature is typically determined as the onset temperature of the major weight loss step in the TGA curve[9]. This can be calculated using the software accompanying the TGA instrument, often by finding the intersection of the baseline with the tangent of the decomposition curve.

Visualizations



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Caption: Factors influencing the thermal decomposition of **tert-butyl chloroacetate**.

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